

Trisulfo-Cy5-Alkyne: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *Trisulfo-Cy5-Alkyne*

Cat. No.: *B6292524*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the safe handling, storage, and application of **Trisulfo-Cy5-Alkyne**, a near-infrared fluorescent dye crucial for biomolecular labeling and detection. The following sections detail the material's properties, safety protocols, and experimental procedures to ensure its effective and safe use in the laboratory.

Chemical and Physical Properties

Trisulfo-Cy5-Alkyne is a highly water-soluble cyanine dye functionalized with an alkyne group. This alkyne moiety allows for its covalent attachment to azide-modified biomolecules via a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), commonly known as a "click chemistry" reaction. Its three sulfonate groups contribute to its excellent aqueous solubility, minimizing aggregation and improving labeling efficiency in biological buffers.

The key quantitative properties of two common variants of **Trisulfo-Cy5-Alkyne** are summarized below.

Table 1: Physicochemical Properties of **Trisulfo-Cy5-Alkyne** Variants

Property	Trisulfo-Cy5-Alkyne	Trisulfo-Cy5.5-Alkyne
Molecular Formula	C ₃₇ H ₄₅ N ₃ O ₁₀ S ₃ [1][2]	C ₄₄ H ₄₇ N ₃ O ₁₃ S ₄
Molecular Weight	~788 g/mol [2]	~954.1 g/mol
CAS Number	2055138-90-2[2]	2055046-12-1
Appearance	Blue solid	Dark blue solid
Solubility	Water, DMSO, DMF[1][2]	Water, DMSO, DMF, DCM

Table 2: Spectroscopic Properties of **Trisulfo-Cy5-Alkyne** Variants

Property	Trisulfo-Cy5-Alkyne	Trisulfo-Cy5.5-Alkyne
Excitation Maximum (λ_{ex})	~647 nm[1][2]	~678 nm
Emission Maximum (λ_{em})	~670 nm[2]	~694 nm
Molar Extinction Coefficient (ϵ)	~250,000 cm ⁻¹ M ⁻¹ [2]	~190,000 cm ⁻¹ M ⁻¹
Purity	≥ 90 - 95% (HPLC)[1][2]	≥ 90%

Safety and Handling

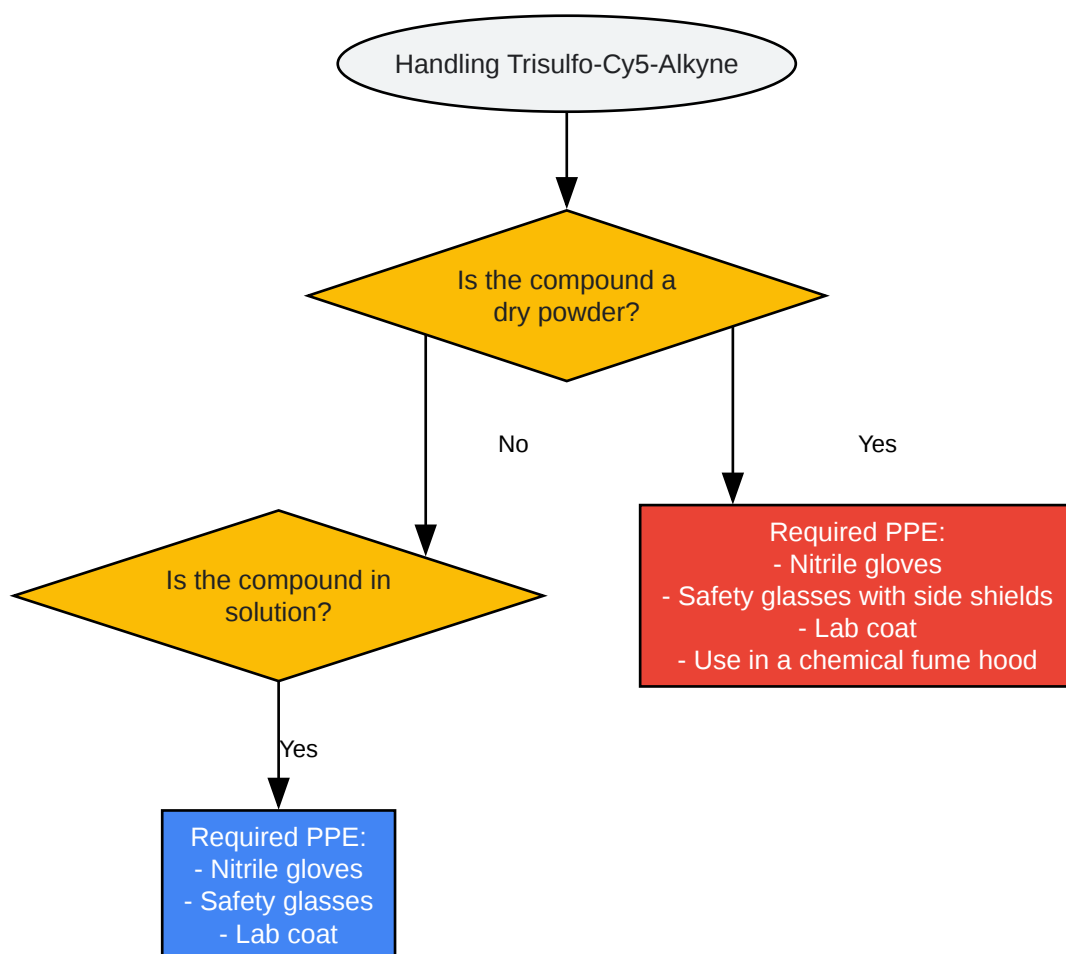
As with all laboratory chemicals, **Trisulfo-Cy5-Alkyne** should be handled with care, following standard laboratory safety procedures. A comprehensive Safety Data Sheet (SDS) should be consulted before use.

2.1. Hazard Identification

While a specific hazard assessment for **Trisulfo-Cy5-Alkyne** is not widely published, related cyanine dyes may cause skin, eye, and respiratory tract irritation. It is prudent to handle this compound as potentially hazardous.

2.2. Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling **Trisulfo-Cy5-Alkyne** powder and solutions.



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Figure 1: PPE selection guide for handling **Trisulfo-Cy5-Alkyne**.

2.3. Storage and Stability

Trisulfo-Cy5-Alkyne is typically shipped at ambient temperature but should be stored at -20°C in the dark for long-term stability.[1][2] Protect from light and moisture. Stock solutions can be prepared in anhydrous DMSO or DMF and stored at -20°C. Aqueous solutions should be prepared fresh for each use.

2.4. First Aid Measures

- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.

- If inhaled: Move the person into fresh air.
- If swallowed: Rinse mouth with water.

In all cases of exposure, seek medical advice if symptoms persist.

Experimental Protocols

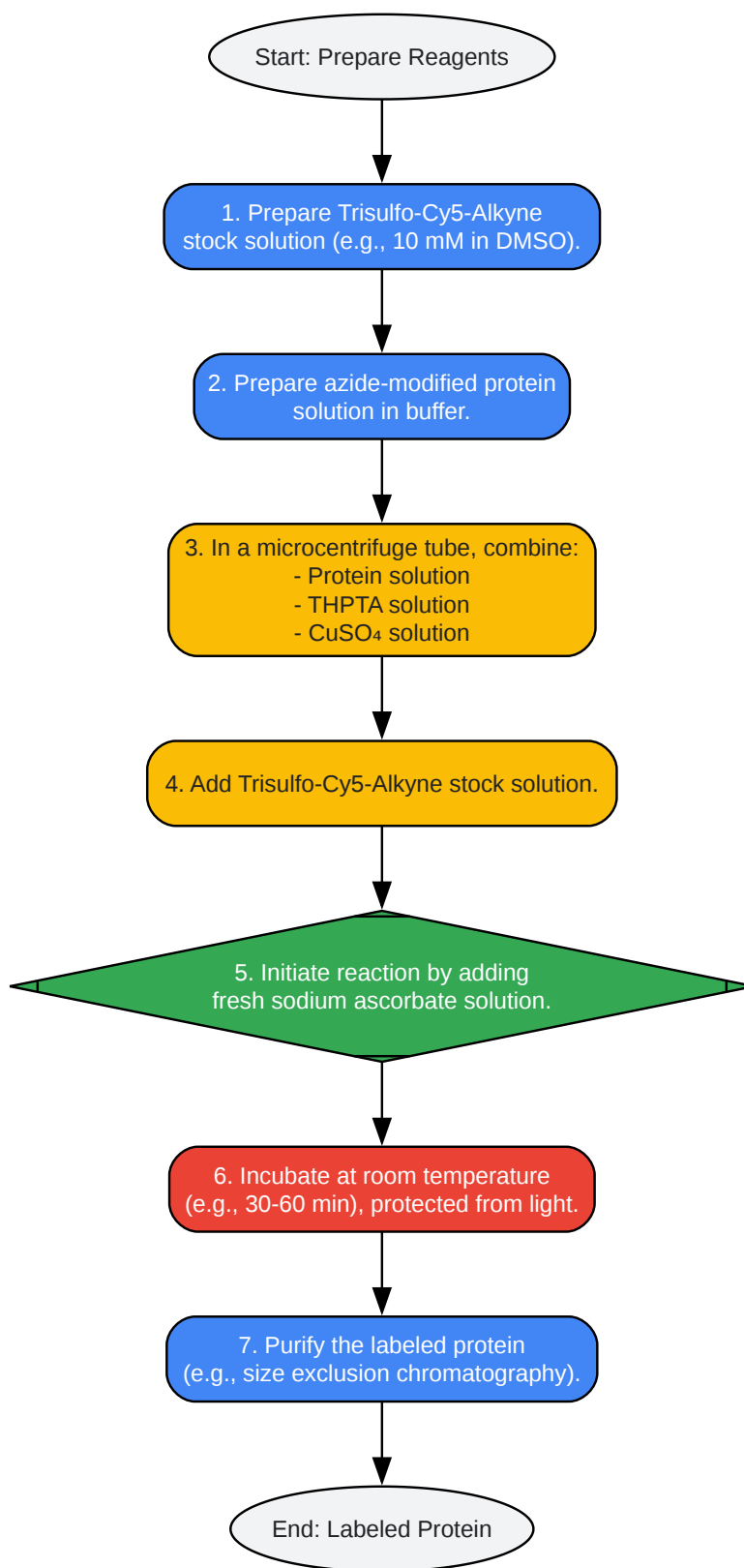
The primary application of **Trisulfo-Cy5-Alkyne** is the labeling of azide-modified biomolecules through a copper-catalyzed click chemistry reaction. Below is a general protocol for labeling a protein. This protocol should be optimized for the specific biomolecule of interest.

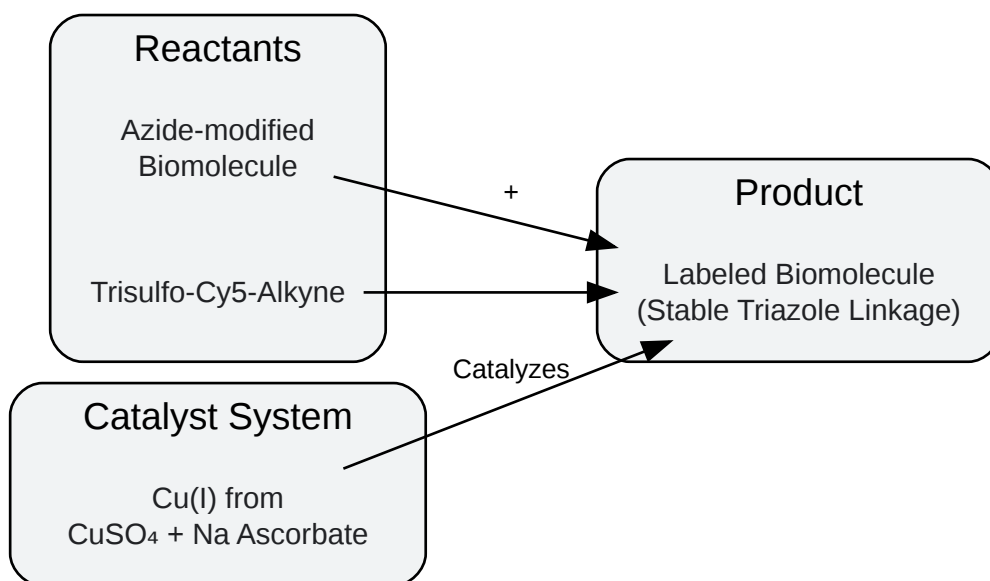
3.1. Materials

- Azide-modified protein in a suitable buffer (e.g., PBS)
- **Trisulfo-Cy5-Alkyne**
- Anhydrous DMSO or DMF
- Copper(II) sulfate (CuSO_4) solution (e.g., 20 mM in water)
- Copper(I)-stabilizing ligand, such as THPTA (tris(3-hydroxypropyltriazolylmethyl)amine), solution (e.g., 100 mM in water)
- Freshly prepared sodium ascorbate solution (e.g., 300 mM in water)

3.2. Experimental Workflow

The following diagram illustrates the key steps in a typical copper-catalyzed azide-alkyne cycloaddition (CuAAC) reaction.





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References

- 1. sohlab.stanford.edu [sohlab.stanford.edu]
- 2. repository.ubn.ru.nl [repository.ubn.ru.nl]
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